A Technical Guide to TAMRA-PEG8-Me-Tetrazine for Bioorthogonal Labeling

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Compound of Interest

Compound Name:	*TAMRA-PEG8-Me-Tet*
Cat. No.:	*B12377302*

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This in-depth technical guide provides comprehensive information on **TAMRA-PEG8-Me-Tet**razine, a fluorescent probe widely utilized in bioorthogonal chemistry. This document details its properties, suppliers, and core applications, with a focus on the inverse electron demand Diels-Alder (iEDDA) reaction for live-cell imaging and other labeling studies.

Product Information and Suppliers

TAMRA-PEG8-Me-Tetrazine is a fluorescent dye derivative of 5-Carboxytetramethylrhodamine (TAMRA) functionalized with an eight-unit polyethylene glycol (PEG) spacer and a methyl-tetrazine moiety. The TAMRA fluorophore provides a bright and photostable orange-red signal, while the PEG linker enhances solubility and minimizes non-specific binding.[1] The methyl-tetrazine group enables highly specific and rapid covalent labeling of molecules containing a trans-cyclooctene (TCO) group through the iEDDA reaction.

A selection of suppliers for **TAMRA-PEG8-Me-Tet**razine and related TAMRA-tetrazine derivatives is provided below for comparative analysis.

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Supplier	Product Name	Molecular Weight (g/mol)	Formula	Excitation (nm)	Emission (nm)	Solubility
MedChem Express	TAMRA-PEG8-Me-Tet	1037.16	$C_{54}H_{68}N_8O_{13}$	~546	~579	DMSO
Immunomart	TAMRA-PEG8-Me-Tet	1037.16	$C_{54}H_{68}N_8O_{13}$	Not Specified	Not Specified	10 mM in DMSO[2]
Vector Labs	TAMRA Tetrazine	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
BroadPharm	TAMRA-PEG4-Tetrazine	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
TargetMol	TAMRA-PEG3-Me-Tet	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified

Core Application: The Inverse Electron Demand Diels-Alder (iEDDA) Reaction

The primary application of **TAMRA-PEG8-Me-Tet**razine is in bioorthogonal chemistry, specifically the iEDDA reaction. This reaction is a [4+2] cycloaddition between the electron-deficient tetrazine and an electron-rich dienophile, most commonly a strained trans-cyclooctene (TCO).

This bioorthogonal reaction is characterized by:

- Extraordinarily Fast Kinetics: The reaction is exceptionally rapid, enabling labeling at low concentrations of reactants.
- High Specificity: The tetrazine and TCO groups react selectively with each other, avoiding side reactions with native biological functional groups.

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- No Catalyst Required: The reaction proceeds efficiently under physiological conditions without the need for a catalyst, which can be toxic to cells.
- Fluorogenicity: In many cases, the fluorescence of the TAMRA dye is partially quenched by the tetrazine moiety. Upon reaction with a TCO, this quenching is relieved, leading to a significant increase in fluorescence intensity. This "turn-on" effect reduces background noise and allows for no-wash imaging experiments.

The combination of these features makes the tetrazine-TCO ligation a powerful tool for site-specific labeling of proteins, nucleic acids, glycans, and other biomolecules in living cells and organisms.

Experimental Protocols

The following is a generalized protocol for live-cell imaging using **TAMRA-PEG8-Me-Tet**razine to label a TCO-modified protein of interest.

Materials:

- Cells expressing the TCO-modified protein of interest, cultured on a suitable imaging dish or plate.
- **TAMRA-PEG8-Me-Tet**razine.
- Anhydrous dimethyl sulfoxide (DMSO).
- Phosphate-buffered saline (PBS) or other suitable imaging buffer.
- Cell culture medium.
- Fluorescence microscope equipped with appropriate filters for TAMRA (Excitation: ~555 nm, Emission: ~580 nm).

Protocol:

- Reagent Preparation:
  - Prepare a 1-5 mM stock solution of **TAMRA-PEG8-Me-Tet**razine in anhydrous DMSO.

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- Vortex thoroughly to ensure complete dissolution.
- Store the stock solution at -20°C, protected from light and moisture.

- Cell Preparation:
  - Culture the cells expressing the TCO-modified protein to the desired confluency.
  - Gently wash the cells twice with pre-warmed PBS or imaging buffer to remove any residual media components.
- Labeling Procedure:
  - Dilute the **TAMRA-PEG8-Me-Tet**razine stock solution to the desired final working concentration (typically in the low micromolar range, e.g., 1-10 µM) in pre-warmed cell culture medium or imaging buffer.
  - Remove the wash buffer from the cells and add the labeling solution.
  - Incubate the cells for 15-60 minutes at 37°C, protected from light. The optimal incubation time may need to be determined empirically but is generally rapid due to the fast reaction kinetics.
- Washing (Optional but Recommended):
  - For applications requiring low background, remove the labeling solution and wash the cells three times with pre-warmed PBS or imaging buffer to remove any unbound probe.
  - For no-wash protocols leveraging the fluorogenic properties of the probe, this step can be omitted.
- Imaging:
  - After the final wash, add fresh, pre-warmed imaging buffer or media to the cells.
  - Image the cells using a fluorescence microscope with appropriate filter sets for TAMRA.

Quantitative Data

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The efficiency and brightness of the labeling depend on the photophysical properties of the TAMRA dye and the kinetics of the iEDDA reaction.

Parameter	Value	Notes
TAMRA Excitation Max	~556 nm[3]	Can be efficiently excited by common laser lines (e.g., 561 nm).
TAMRA Emission Max	~579 nm[3][4]	Emits in the orange-red region of the spectrum.
Photostability	High	TAMRA is known for its good photostability, making it suitable for time-lapse imaging.[3][4]
iEDDA Reaction Rate (Tetrazine-TCO)	Up to 10^6 $M^{-1}s^{-1}$	The reaction rate is highly dependent on the specific tetrazine and TCO derivatives used.
Fluorescence Turn-On Ratio	Variable	The increase in fluorescence upon reaction can be significant, reducing background in no-wash experiments.

Visualized Workflows and Pathways

Inverse Electron Demand Diels-Alder (iEDDA) Reaction Pathway

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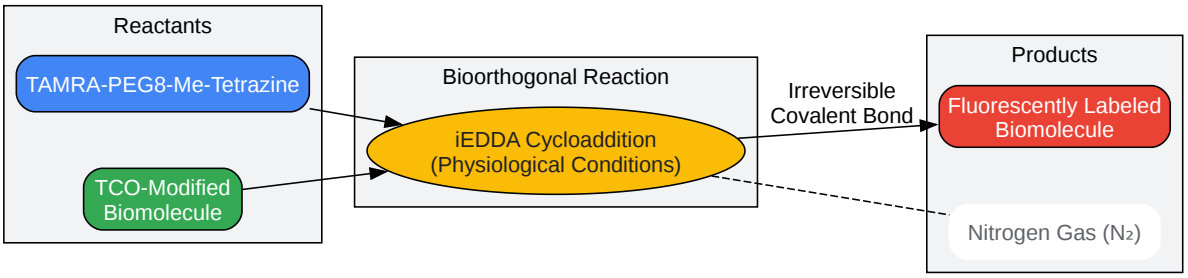

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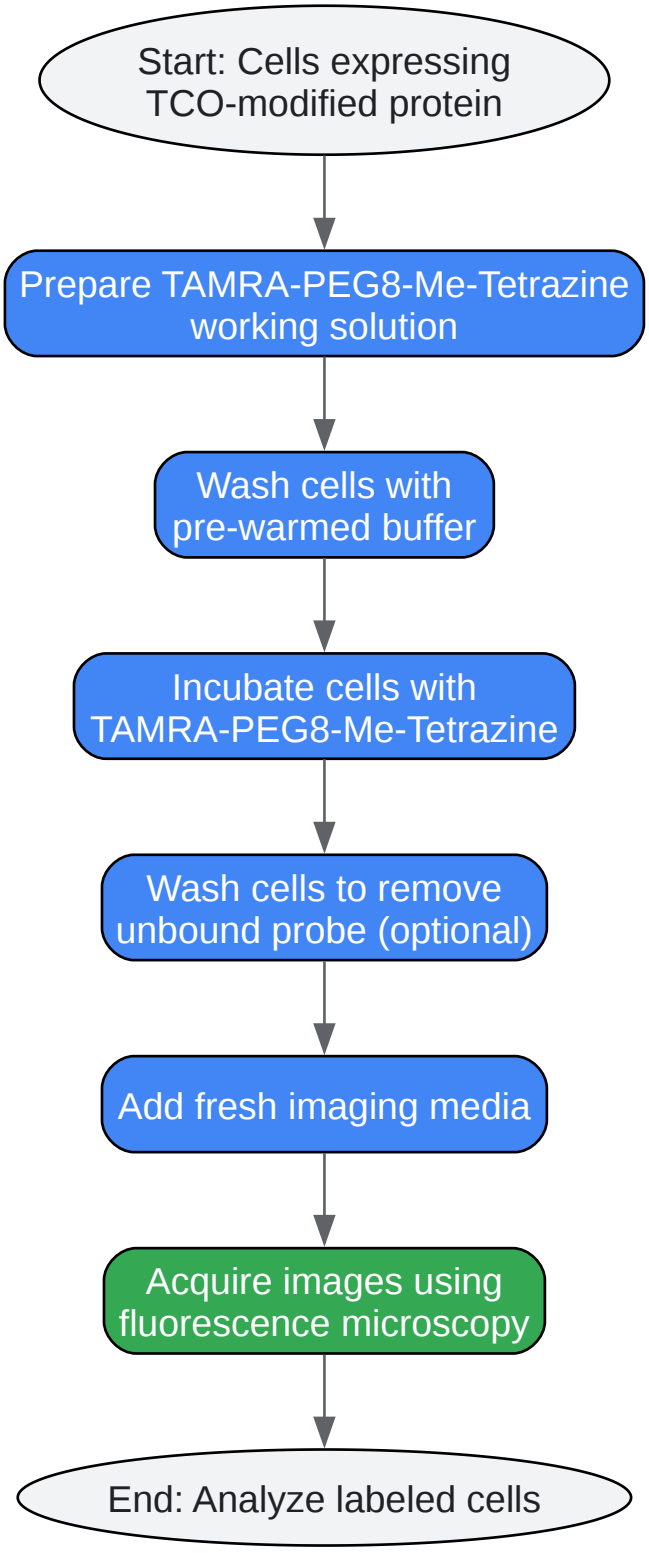
Caption: The iEDDA reaction between **TAMRA-PEG8-Me-Tet**razine and a TCO-modified biomolecule.

Experimental Workflow for Live-Cell Imaging



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Caption: A step-by-step workflow for labeling and imaging live cells.

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